

A Comprehensive Technical Guide to the Physical Properties of cis-2,3-Diphenyloxirane

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Compound of Interest

Compound Name: *cis-Stilbene oxide*

Cat. No.: B167934

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of cis-2,3-diphenyloxirane, also known as **cis-stilbene oxide**. The information is curated to support research, synthesis, and development activities involving this compound. All quantitative data is presented in a clear, tabular format, and detailed experimental methodologies are provided.

Core Physical and Chemical Properties

cis-2,3-Diphenyloxirane is a solid organic compound with the molecular formula $C_{14}H_{12}O$.^{[1][2][3][4]} Its properties are critical for its handling, storage, and application in chemical synthesis.

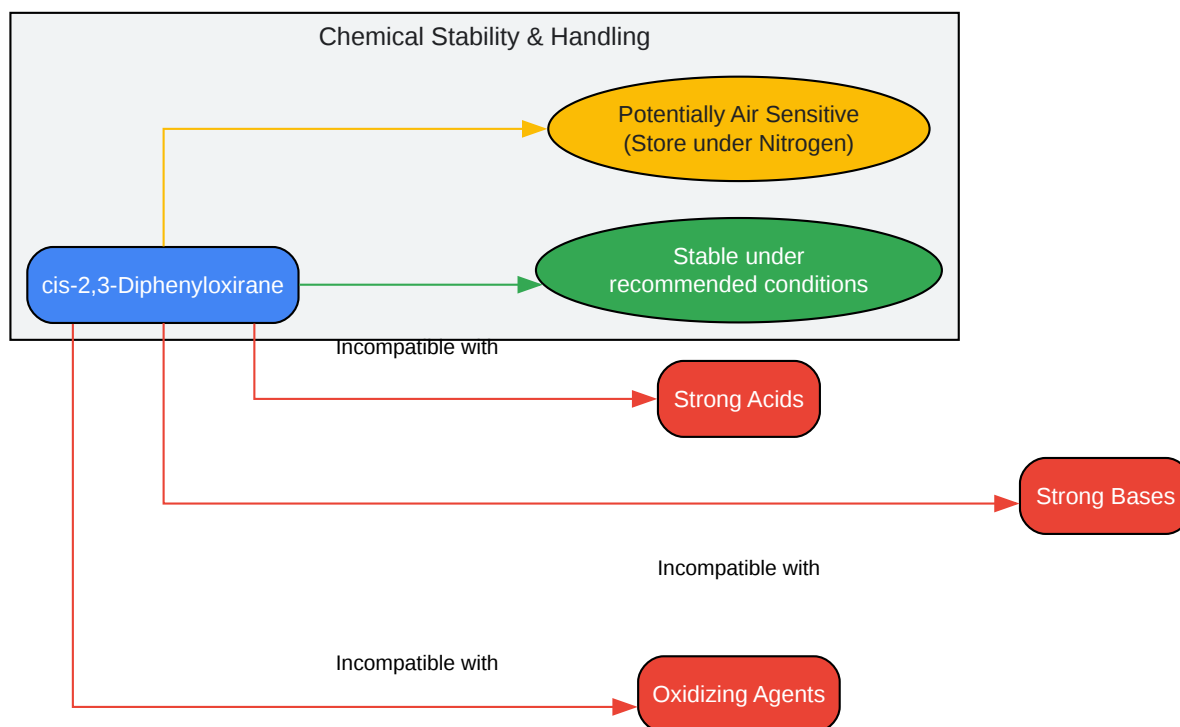
Data Summary

The following table summarizes the key quantitative physical and chemical data for cis-2,3-diphenyloxirane.

Property	Value	Notes
Molecular Formula	C ₁₄ H ₁₂ O	[1][2][3][4]
Molecular Weight	196.24 g/mol	[1][2][4]
CAS Number	1689-71-0	[1][2][4]
Appearance	White crystals or solid	[2][5]
Melting Point	38-40 °C	[1][2][3][6][7]
Boiling Point	126-132 °C	at 4 Torr[2][3][6][7]
133 °C	Decomposes[5]	
Density (Predicted)	1.136 ± 0.06 g/cm ³	[2][3][6][7]
Flash Point	>230 °F (>110 °C)	[2][3][6]
109 °C	Closed cup	
Storage Temperature	2-8 °C	[1][2][3][7]

Stability and Handling

cis-2,3-Diphenyloxirane is generally stable under recommended storage conditions.[2][3][7] However, it may be sensitive to air and should ideally be stored under an inert atmosphere like nitrogen.[2][3][7] The compound is incompatible with strong acids, bases, and oxidizing agents.[2][3][7]



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Caption: Logical diagram of stability and chemical incompatibilities.

Experimental Protocols

The primary route for synthesizing cis-2,3-diphenyloxirane is through the epoxidation of cis-stilbene. The following protocol is a representative methodology based on established epoxidation procedures using reagents like m-chloroperbenzoic acid (m-CPBA).[8]

Synthesis of cis-2,3-Diphenyloxirane via Epoxidation

Objective: To synthesize cis-2,3-diphenyloxirane from cis-stilbene.

Materials:

- cis-Stilbene

- m-Chloroperbenzoic acid (m-CPBA, ~77% purity)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium sulfite (Na_2SO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography

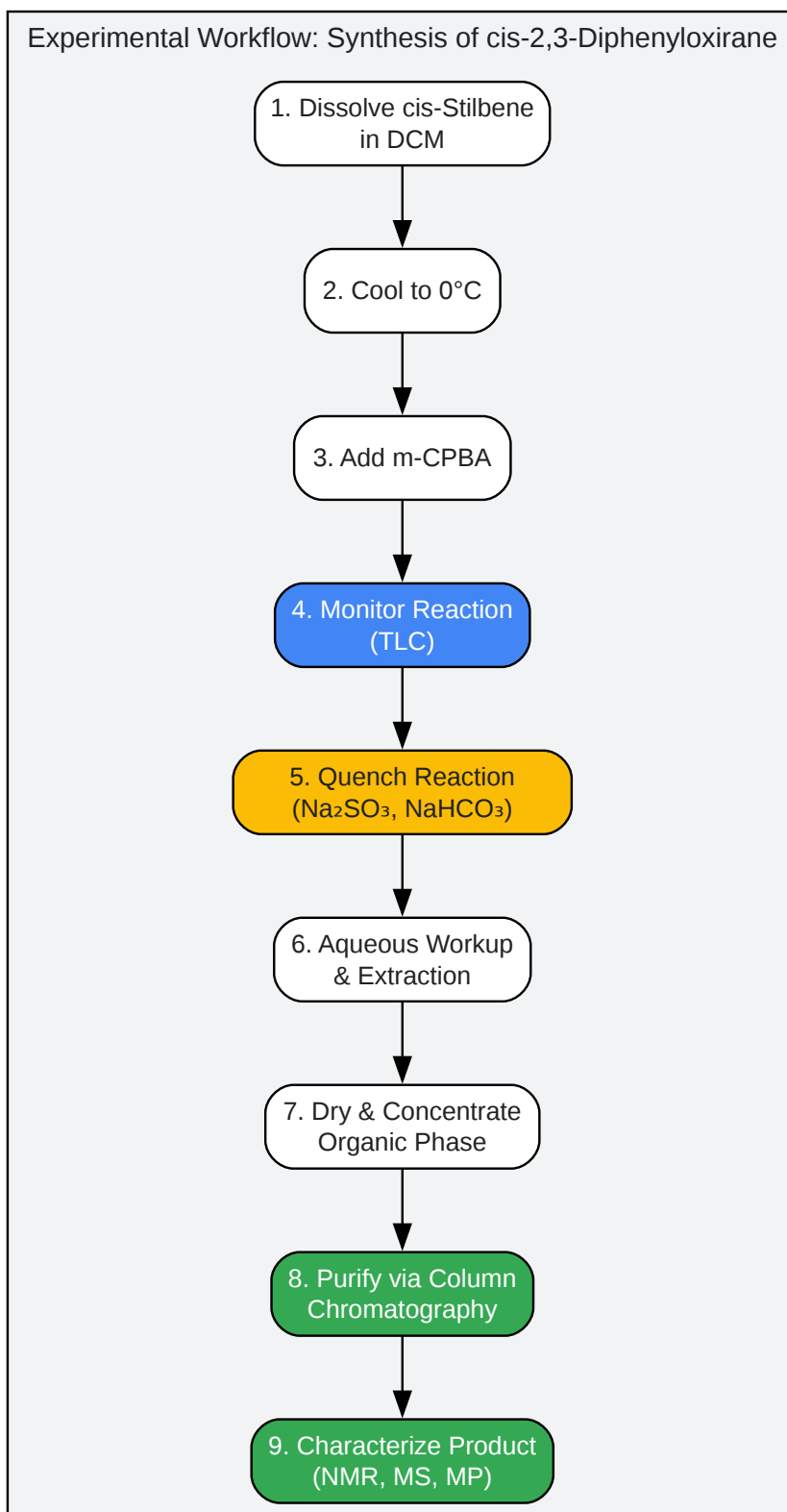
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve cis-stilbene (1 equivalent) in anhydrous dichloromethane.
- **Cooling:** Cool the solution to 0 °C in an ice-water bath.
- **Reagent Addition:** Add m-CPBA (approximately 1.2 to 1.5 equivalents) portion-wise to the stirred solution over 15-20 minutes, ensuring the temperature remains low.
- **Reaction Monitoring:** Allow the reaction to stir at 0 °C and then warm to room temperature. Monitor the progress by thin-layer chromatography (TLC) until the starting material (cis-stilbene) is consumed.
- **Quenching:** Upon completion, cool the mixture again to 0 °C. Quench the reaction by slowly adding saturated sodium sulfite solution to destroy excess peroxide, followed by saturated sodium bicarbonate solution to neutralize the m-chlorobenzoic acid byproduct.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with saturated NaHCO_3 solution, water, and finally brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 . Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to isolate the pure *cis*-2,3-diphenyloxirane.

Characterization: The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- **NMR Spectroscopy (^1H and ^{13}C):** To confirm the molecular structure and stereochemistry.
- **Mass Spectrometry:** To verify the molecular weight.[\[9\]](#)[\[10\]](#)
- **Melting Point Analysis:** To compare with the literature value.



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Caption: Workflow for the synthesis and purification of cis-2,3-diphenyloxirane.

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